

# 4,6-Pteridinediamine chemical properties and synthesis

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## Compound of Interest

Compound Name: 4,6-Pteridinediamine

Cat. No.: B090705

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An In-depth Technical Guide to the Chemical Properties and Synthesis of Diaminopteridines, with a Focus on the 4,6-Isomer

Disclaimer: Scientific literature and chemical databases contain extensive information on 2,4-diaminopteridine and its derivatives due to their established biological activity. In contrast, specific experimental data for the isomeric **4,6-pteridinediamine** is exceptionally scarce. This guide provides a comprehensive overview of the general chemical properties and synthesis of diaminopteridines, using the well-characterized 2,4-diaminopteridine as the primary source for quantitative data while outlining a prospective synthesis pathway for the 4,6-isomer.

## Chemical Properties of Diaminopteridines

The pteridine core, a fusion of pyrimidine and pyrazine rings, gives rise to a variety of isomers when substituted with two amino groups. The positioning of these amino groups significantly influences the molecule's chemical and physical properties. While quantitative data for **4,6-pteridinediamine** is not readily available in published literature, the properties of the well-studied 2,4-diaminopteridine provide a valuable reference point for researchers.

Property	4,6-Pteridinediamine	2,4-Pteridinediamine
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>6</sub>	C <sub>6</sub> H <sub>6</sub> N <sub>6</sub>
Molecular Weight	162.15 g/mol	162.15 g/mol [1]
CAS Number	Not found	1127-93-1[1]
Appearance	Data not available	Solid
Melting Point	Data not available	>300 °C
Solubility	Data not available	Data not available
pKa	Data not available	Data available in IUPAC Digitized pKa Dataset[1]
SMILES String	<chem>Nc1cnc2ncnc(N)c2n1</chem>	<chem>C1=CN=C2C(=N1)C(=NC(=N2)N)N</chem> [1]
InChIKey	FOXVXKQOEJNTAB-UHFFFAOYSA-N	CITCTUNIFJOTHI-UHFFFAOYSA-N[1]

## Synthesis of Diaminopteridines

The synthesis of the pteridine ring system is most commonly achieved by building the pyrazine ring onto a pre-existing, appropriately substituted pyrimidine precursor. The Gabriel-Isay reaction is a cornerstone of pteridine synthesis, involving the condensation of a diaminopyrimidine with a 1,2-dicarbonyl compound.[2][3][4]

### General Synthesis Approach: The Isay Reaction

The Isay reaction involves the cyclocondensation of a 4,5-diaminopyrimidine with a compound containing a 1,2-dicarbonyl moiety (like glyoxal or a diketone).[4][5] The reaction begins with a nucleophilic attack from the more reactive amino group of the pyrimidine onto one of the carbonyl carbons of the reaction partner.[6] This is followed by an intramolecular cyclization and subsequent dehydration to form the aromatic pyrazine ring, yielding the final pteridine scaffold.[6]

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